

4SC-203 solubility issues DMSO concentration optimization

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Compound Focus: 4Sc-203

CAS No.: 895533-09-2

Cat. No.: S548016

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Solubility Profile & Stock Solution Preparation

The table below summarizes the fundamental solubility data for **4SC-203**, which is crucial for planning your experiments [1] [2] [3].

Solvent	Solubility	Notes & Recommendations
DMSO	100 - 125 mg/mL (155.57 - 194.47 mM) [1] [3]	Primary solvent for stock solutions. Hygroscopic DMSO can reduce solubility; always use fresh, dry DMSO. [1] [2]
Ethanol	~12 mg/mL (18.66 mM) [1] [2]	An alternative solvent for stock solutions.
Water	Insoluble [1] [2]	Not suitable for direct dissolution.

Recommended Protocol: 100 mg/mL DMSO Stock Solution

This high-concentration stock solution is ideal for *in vitro* studies and further dilution for *in vivo* formulations [1] [2].

- Calculate:** To prepare 1 mL of a 100 mg/mL stock solution, weigh out 100 mg of **4SC-203**.

- **Dissolve:** Transfer the weighed compound to an appropriate vial. Add 1 mL of fresh, high-quality DMSO.
- **Mix:** Vortex or sonicate the mixture until a clear solution is obtained, indicating complete dissolution.
- **Store:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C. Under these conditions, the stock solution is stable for at least 3 years (-20°C powder) or 6 months (-80°C in DMSO) [1] [3].

In Vivo Formulation & DMSO Dilution

For animal studies, the DMSO stock solution must be further diluted. The following *in vivo* formulations have been validated and are recommended to keep final DMSO concentrations at safe, low levels [1] [2] [3].

Application	Formulation	Final DMSO Concentration	Preparation Notes
General Use	5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH ₂ O [1] [2]	5%	Achieves a clear solution at 5 mg/mL. Add solvents in the specified order, ensuring clarity at each step.
Oral Dosing	5% DMSO, 95% Corn Oil [1] [2]	5%	Achieves a clear solution at 0.2 mg/mL.

Recommended Protocol: 5 mg/mL Working Solution for Intraperitoneal Injection

This protocol yields a ready-to-use solution with a final DMSO concentration of only 5% [1] [2].

- **Prepare DMSO Stock:** Ensure you have a clear 100 mg/mL stock solution of **4SC-203** in DMSO.
- **First Dilution:** Add 50 µL of the 100 mg/mL DMSO stock to 400 µL of PEG300. Mix thoroughly until the solution is clear.
- **Add Surfactant:** To the above mixture, add 50 µL of Tween-80. Mix again until clear.
- **Final Dilution:** Add 500 µL of double-distilled water (ddH₂O) to the mixture, bringing the total volume to 1 mL. Mix thoroughly.
- **Use:** The final concentration is 5 mg/mL. For optimal results, prepare the solution fresh just before use.

Frequently Asked Questions (FAQs)

Q1: Why is my 4SC-203 precipitating out of solution after dilution? This is likely due to the "water-avoiding" nature of the compound. Always follow the solvent addition order (DMSO → PEG300 → Tween-80 → aqueous solution) to gradually transition the compound into the aqueous environment and prevent shock precipitation [1] [2].

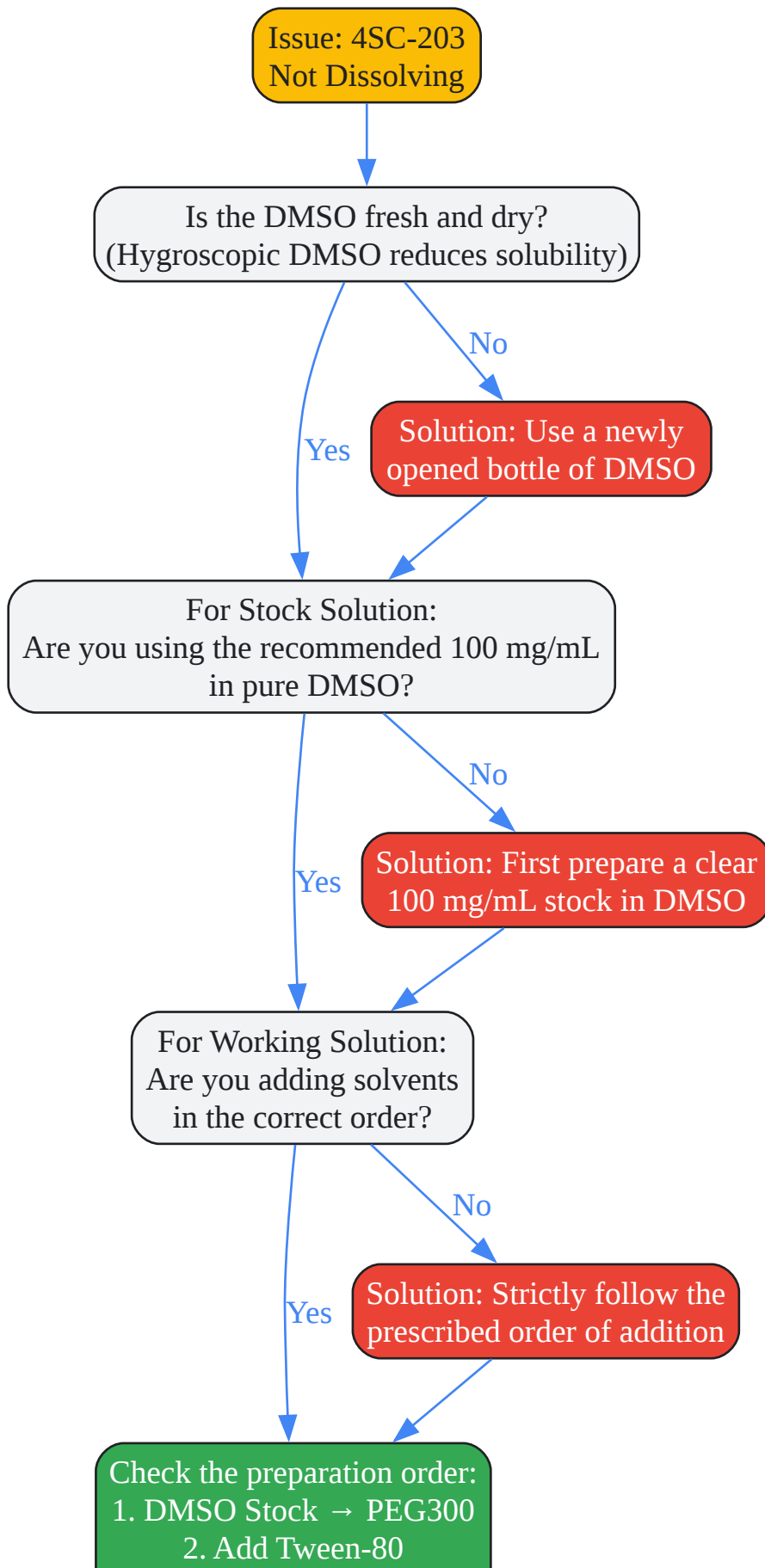
Q2: Can I use a different co-solvent if I don't have PEG300? The provided formulations have been specifically validated for stability and bioavailability [2]. Substituting components is not recommended as it may cause precipitation or alter experimental outcomes. For formulation adjustments, it is advised to contact the supplier's technical support [2].

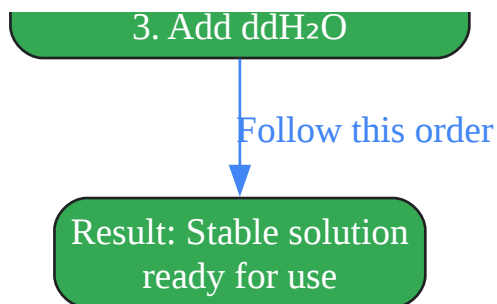
Q3: How should I store my stock and working solutions?

- **Stock Solution (100 mg/mL in DMSO):** Aliquot and store at -20°C for up to one month or at -80°C for up to six months [3].
- **In Vivo Working Solution:** Prepare fresh immediately before use. Do not store for later experiments [1] [2].

Troubleshooting Guide

The following diagram outlines a logical workflow for diagnosing and resolving common solubility issues with 4SC-203.





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References

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